

## "Tetrahydrofuran, 2-(2-chloroethoxy)-" molecular weight

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Compound of Interest

Tetrahydrofuran, 2-(2chloroethoxy)

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# Technical Guide: Tetrahydrofuran, 2-(2-chloroethoxy)-

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of **Tetrahydrofuran**, **2-(2-chloroethoxy)**-. While specific experimental data for this compound is limited in publicly available literature, this document extrapolates information based on the known chemistry of tetrahydrofuran derivatives and analogous compounds. The guide includes key physicochemical data, a proposed synthetic pathway, and general analytical and toxicological considerations.

## **Chemical Properties and Data**

"**Tetrahydrofuran, 2-(2-chloroethoxy)-**" is a substituted cyclic ether. Based on its structure, it is expected to be a colorless liquid with properties analogous to other chlorinated ethers. The key quantitative data for this compound is summarized in the table below.



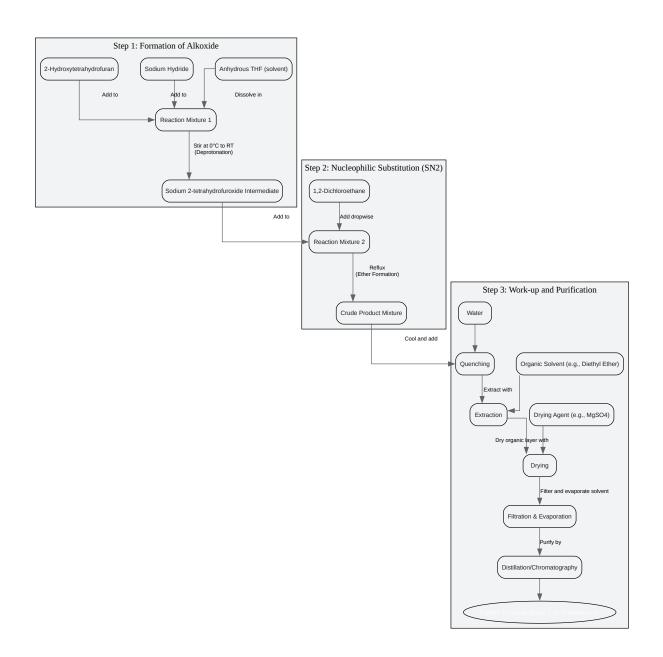
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> ClO <sub>2</sub>
Molecular Weight	150.60 g/mol
SMILES	CICCOC1CCCO1

## **Proposed Synthesis**

A plausible and widely used method for the synthesis of ethers such as **Tetrahydrofuran**, **2-(2-chloroethoxy)**- is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this case, the synthesis would likely proceed via the reaction of 2-hydroxytetrahydrofuran with a suitable 2-chloroethoxy electrophile, or the reaction of the sodium salt of 2-chloroethanol with 2-chlorotetrahydrofuran. A generalized experimental workflow for the former is proposed below.

## Experimental Workflow: Proposed Williamson Ether Synthesis





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Caption: Proposed Williamson ether synthesis workflow for **Tetrahydrofuran**, **2-(2-chloroethoxy)**-.

## **Experimental Protocols**

While a specific, validated protocol for the synthesis of "**Tetrahydrofuran**, **2-(2-chloroethoxy)**-" is not readily available in the literature, a general procedure based on the Williamson ether synthesis is provided below. Researchers should optimize these conditions for their specific needs.

#### Materials:

- 2-Hydroxytetrahydrofuran
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)
- 1,2-Dichloroethane
- Saturated aqueous ammonium chloride solution
- · Diethyl ether
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Standard laboratory glassware for inert atmosphere reactions

#### Procedure:

- Alkoxide Formation: To a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), add a stirred suspension of sodium hydride in anhydrous THF. Cool the mixture to 0 °C in an ice bath. Slowly add a solution of 2-hydroxytetrahydrofuran in anhydrous THF to the suspension. After the addition is complete, allow the mixture to warm to room temperature and stir for 1 hour to ensure complete deprotonation.
- Ether Synthesis: Cool the resulting alkoxide solution back to 0 °C. Add 1,2-dichloroethane dropwise to the stirred solution. After the addition, heat the reaction mixture to reflux and



maintain for several hours, monitoring the reaction progress by a suitable technique (e.g., TLC or GC).

- Work-up: After the reaction is complete, cool the mixture to room temperature and cautiously
  quench by the slow addition of a saturated aqueous ammonium chloride solution.
- Extraction and Purification: Transfer the mixture to a separatory funnel and extract with diethyl ether. Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by fractional distillation under reduced pressure or by column chromatography on silica gel.

## **Analytical Methods**

The analysis of "**Tetrahydrofuran**, **2-(2-chloroethoxy)**-" would likely employ standard techniques for organic compound characterization.

- Gas Chromatography-Mass Spectrometry (GC-MS): This would be the primary method for determining the purity of the compound and confirming its molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be essential for structural elucidation and confirmation.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the characteristic functional groups, particularly the C-O-C ether linkage and the C-Cl bond.

## **Biological Activity and Signaling Pathways**

There is no specific information in the scientific literature regarding the biological activity or any associated signaling pathways for "**Tetrahydrofuran**, **2-(2-chloroethoxy)**-". However, the parent compound, tetrahydrofuran (THF), is known to have some biological effects.

General Toxicity of Tetrahydrofuran:

- THF is considered to have low acute toxicity.
- It can cause irritation to the eyes, skin, and respiratory tract.



- High concentrations of THF vapor can lead to central nervous system depression, with symptoms such as dizziness, drowsiness, and headache.
- Chronic exposure to THF has been studied, but its long-term effects, including carcinogenic potential, are not fully established.

Due to the presence of a chloroethoxy group, "**Tetrahydrofuran, 2-(2-chloroethoxy)-**" may exhibit different toxicological properties compared to THF. The chloroalkyl group could potentially act as an alkylating agent, which might confer cytotoxic properties. Any research or handling of this compound should be conducted with appropriate safety precautions in a well-ventilated fume hood.

### **Molecular Structure**

Caption: Molecular structure of **Tetrahydrofuran**, **2-(2-chloroethoxy)**-.

 To cite this document: BenchChem. ["Tetrahydrofuran, 2-(2-chloroethoxy)-" molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044764#tetrahydrofuran-2-2-chloroethoxy-molecular-weight]

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